

An In-depth Technical Guide to 1,4-Diphenylbutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Diphenylbutane

Cat. No.: B089690

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This guide provides a comprehensive overview of the physicochemical properties and synthetic applications of **1,4-Diphenylbutane**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

1,4-Diphenylbutane, also known as (4-Phenylbutyl)benzene, is a hydrocarbon featuring a central butane chain with a phenyl group at each end. Its molecular formula is C₁₆H₁₈.^[1] The key quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Weight	210.31 g/mol [2]
Molecular Formula	C16H18[1]
CAS Number	1083-56-3
Melting Point	52-53°C
Boiling Point	122-128°C at 2mm Hg
Density	0.973 g/cm ³
Flash Point	151.3°C
Appearance	White crystals
XLogP3	4

Experimental Protocols

Synthesis of 1-Arylnaphthalenes and 4-Arylcoumarins

A notable application of **1,4-Diphenylbutane** is its use as a linear substrate in the iron-catalyzed intramolecular cross-dehydroarylation (CDA) to construct 1-arylnaphthalenes and 4-arylcoumarins. This method leverages the reaction between benzylic C(sp³)-H bonds and aromatic C(sp²)-H bonds.

General Procedure:

- To an oven-dried 25 mL Schlenk tube equipped with a magnetic stir bar, add FeCl₃ (2.5 mol%) and DDQ (5.0 equiv).
- Add the **1,4-diphenylbutane** substrate (0.2 mmol, 1.0 equiv) and 2.0 mL of 1,2-dichloroethane (DCE) to the reaction mixture.
- Evacuate the tube and backfill with nitrogen three times.
- Seal the tube and stir the reaction mixture at 100°C for 36 hours.

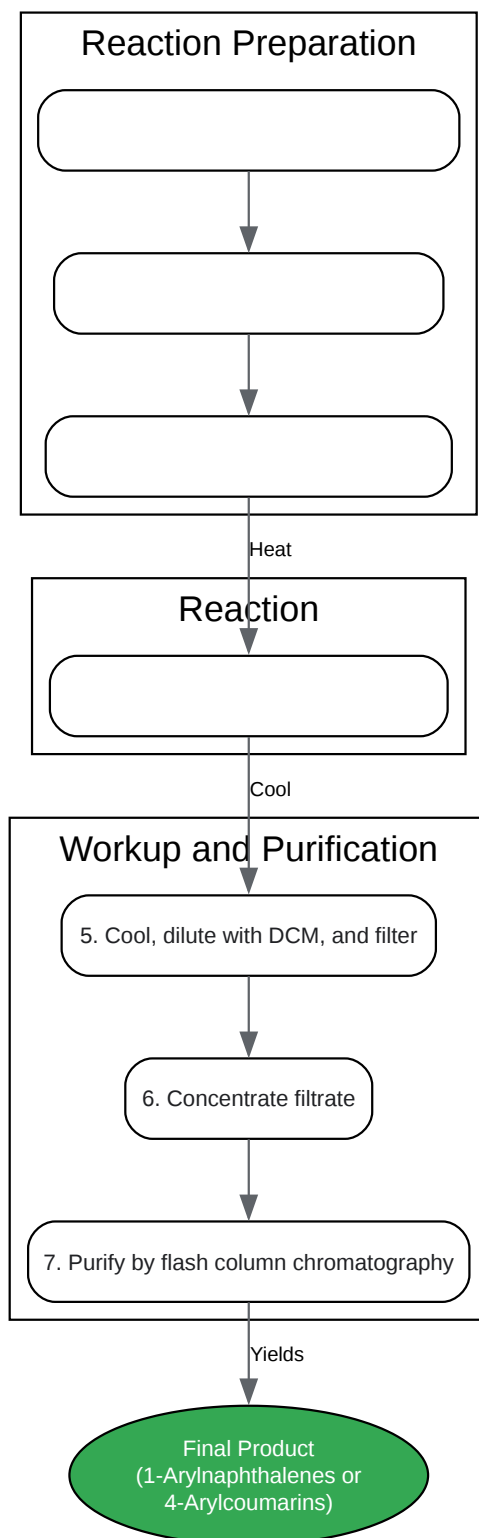
- After cooling to room temperature, dilute the mixture with 10 mL of dichloromethane (DCM).
- Filter the solution and rinse the solid with additional DCM.
- Concentrate the filtrate and purify the crude product by flash column chromatography on silica gel to yield the desired product.

This protocol can be adapted by introducing various functional groups to the **1,4-diphenylbutane** substrate to synthesize a range of polycyclic aromatic hydrocarbons with potential applications in materials science due to their optoelectronic properties.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis of 1-arylnaphthalenes and 4-arylcoumarins from **1,4-diphenylbutane**.

Synthesis Workflow

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Caption: Workflow for the synthesis of complex aromatic compounds.

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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. 1,4-Diphenylbutane|High-Quality Research Chemical [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,4-Diphenylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089690#1-4-diphenylbutane-molecular-weight]

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